Spectroscopic Profiling of Gossypol Acetic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*Gossypol Acetic Acid*
CAS No.:	*866541-93-7*
Cat. No.:	*B1330151*

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This technical guide provides an in-depth overview of the spectroscopic techniques used for the analysis of **gossypol acetic acid**, a crystalline complex of the naturally occurring polyphenol gossypol with acetic acid. The guide is intended for researchers, scientists, and professionals in drug development who are working with this compound. It covers the principles and data obtained from Ultraviolet-Visible (UV-Vis), Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) analyses, presented in a structured format with detailed experimental protocols and visual workflows.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a valuable technique for the quantitative determination of gossypol. The method often involves the formation of a colored complex to enhance specificity and sensitivity.

Quantitative Data

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Parameter	Value	Reference
Absorption Maxima (λmax) of Dianilino-dimolybdate of Gossypol Complex	340 nm and 450 nm	[1]
Absorption Maximum (λmax) of Iron(III)-bis-(aminopropanol)-gossypol complex	620 nm	[2]
Linear Concentration Range (Dianilino-dimolybdate of Gossypol Complex)	0.634 - 4.985 ppm	[1]
Detection Limit (Dianilino-dimolybdate of Gossypol Complex)	0.474 ppm	[1]
Absorptivity of Gossypol Acetic Acid (98-100% purity)	35.1 - 35.8	[3]

Experimental Protocol: Spectrophotometric Determination of Total Gossypol

This protocol is based on the reaction of gossypol with 3-amino-1-propanol and subsequent complexation with Iron(III).

- Apparatus: A UV-Vis spectrophotometer with 1-cm quartz cuvettes is required.
- Reagents:
  - Iron(III) solution (1.79×10^{-3} M): Prepared by dissolving hydrated ferric nitrate in a 40:60 (v/v) hexane-isopropyl alcohol mixture containing a few drops of concentrated hydrochloric acid.
  - Complexing agent solution: Prepared by mixing 2 mL of 3-amino-1-propanol with 10 mL of glacial acetic acid. The solution is cooled and diluted to 100 mL with dimethylformamide.
  - Standard gossypol solution (4.821×10^{-3} M): Prepared by dissolving **gossypol acetic acid** in the complexing agent solution. A working solution is made by diluting a 10 mL

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aliquot of the standard solution to 100 mL with a 40:60 (v/v) hexane-isopropyl alcohol mixture.

- Procedure:
  - An aliquot of the sample solution containing 0.2-2.0 mg of gossypol is taken.
  - For total gossypol determination, 1 g of the sample is mixed with 25 mL of the complexing reagent and heated in a water bath at 100°C for 2 hours, resulting in a yellow color.
  - After cooling and filtration, the absorbance is measured.
  - A calibration curve is prepared using known concentrations of gossypol standard solutions.
  - The absorbance of the green-colored Iron(III)-bis-(aminopropanol)-gossypol complex is measured at its characteristic absorption maximum of 620 nm.

Workflow for Spectrophotometric Analysis

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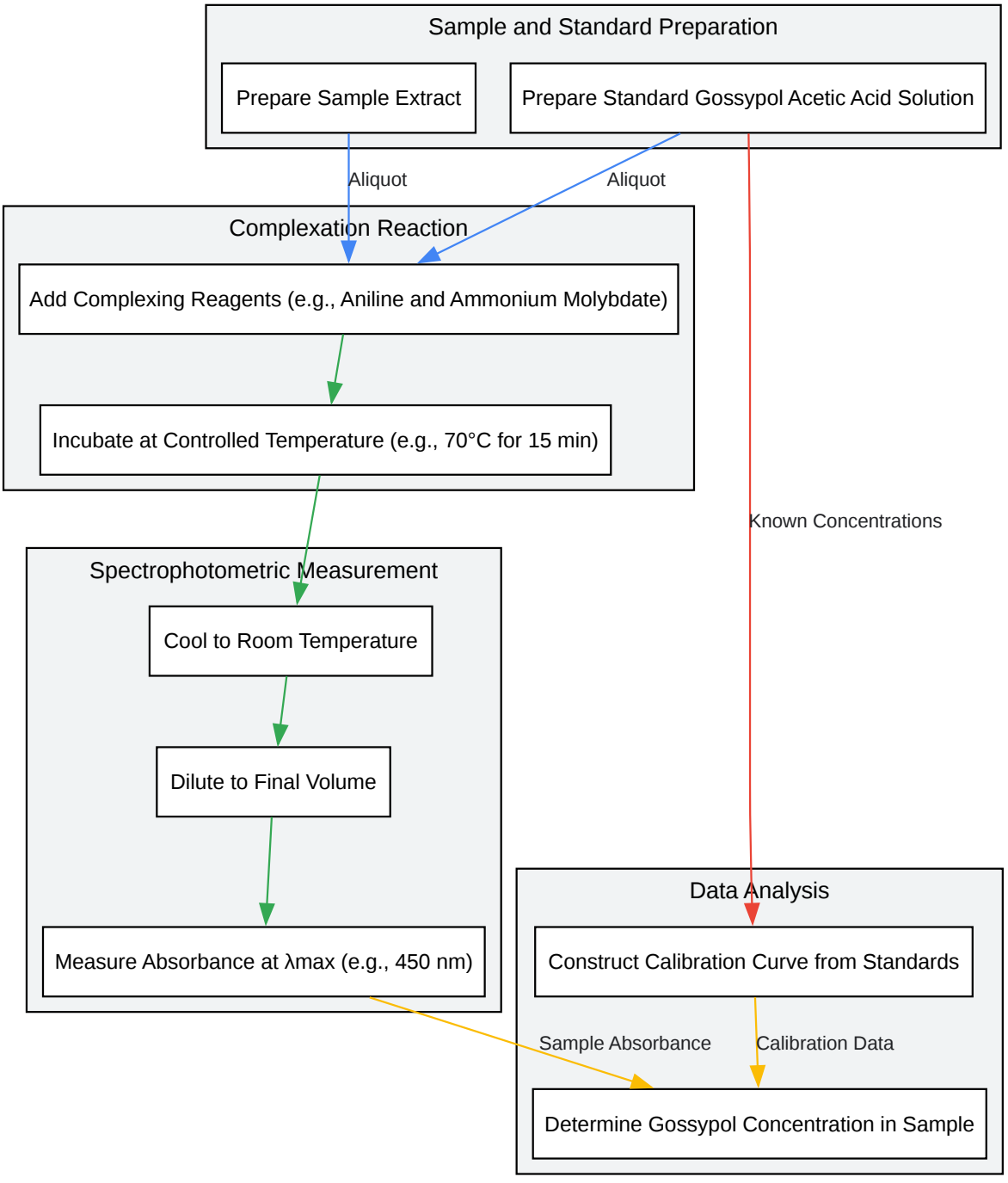

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Caption: Workflow for the quantitative analysis of gossypol via UV-Vis spectrophotometry.

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Infrared (IR) Spectroscopy

IR spectroscopy is employed to identify the functional groups present in **gossypol acetic acid**, providing structural confirmation.

Quantitative Data

Functional Group	Vibrational Frequency (cm^{-1})	Reference
OH groups (valence oscillation)	3420	
C-H groups (valence oscillation)	2991, 2961, 2872	
Aldehyde group (C=O valence oscillation)	1610	
C-H groups (deformation vibration)	1439, 1337, 1281, 1240, 1163	
Aromatic ring (valence oscillation)	841, 771, 700, 642	
Acetic acid carbonyl (C=O valence oscillation)	1707	

Experimental Protocol: IR Spectral Analysis

While a detailed experimental protocol is not explicitly provided in the search results, a general procedure for obtaining an IR spectrum of a solid sample like **gossypol acetic acid** is as follows:

- Apparatus: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation:
  - The **gossypol acetic acid** sample is typically prepared as a KBr (potassium bromide) pellet. A small amount of the sample is ground with dry KBr powder and pressed into a

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thin, transparent disk.

- Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory, where the solid sample is placed directly onto the ATR crystal.

- Procedure:
  - A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded.
  - The prepared sample is placed in the spectrometer's sample holder.
  - The IR spectrum is recorded over a suitable range, typically 4000 to 400 cm^{-1}.
  - The resulting spectrum shows the absorption bands corresponding to the various functional groups in the molecule. The intense peak at 1707 cm^{-1} is indicative of the carbonyl group from the acetic acid, confirming the formation of the **gossypol acetic acid** complex.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the atomic structure of gossypol and its tautomeric forms in solution. The presence of acetic acid can influence the observed chemical shifts.

Quantitative Data: ^{1}H and ^{13}C NMR of Gossypol in $CDCl_3$

The following data pertains to gossypol, which is the primary component of **gossypol acetic acid**. The chemical shifts may be slightly altered in the presence of acetic acid.

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Atom	^{1}H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)	Reference
CHO	11.13	-	
OH-1	-	-	
OH-6	-	-	
OH-7	-	-	
H-4	-	-	
H-5 (isopropyl CH)	-	-	
H-11 (isopropyl CH_3)	-	-	
C-1	-	-	
C-2	-	-	
C-3	-	-	
C-3a	-	-	
C-4	-	-	
C-5	-	-	
C-6	-	-	
C-7	-	-	
C-7a	-	-	
C-8	-	-	
C-9	-	-	
C-10	-	-	
C-11	-	-	

Note: A complete list of assigned chemical shifts was not available in the provided search results. The data presented is based on reported values for key protons.

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Experimental Protocol: NMR Analysis

The following is a general protocol for acquiring ^{1}H and ^{13}C NMR spectra of gossypol or **gossypol acetic acid**.

- Apparatus: A high-resolution NMR spectrometer (e.g., 400 MHz).
- Sample Preparation:
  - A few milligrams of the **gossypol acetic acid** sample are dissolved in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or CD_3OD) in an NMR tube.
  - A small amount of an internal standard, such as tetramethylsilane (TMS), is added.
- Procedure:
  - The NMR tube is placed in the spectrometer.
  - The spectrometer is tuned and the magnetic field is shimmed to achieve optimal resolution.
  - Standard one-dimensional ^{1}H and ^{13}C NMR spectra are acquired.
  - If further structural elucidation is needed, two-dimensional NMR experiments such as COSY, HSQC, and HMBC can be performed.
  - The stability and tautomeric forms of gossypol can be investigated by acquiring spectra in different solvents and over time.

Logical Relationship of Gossypol Tautomers

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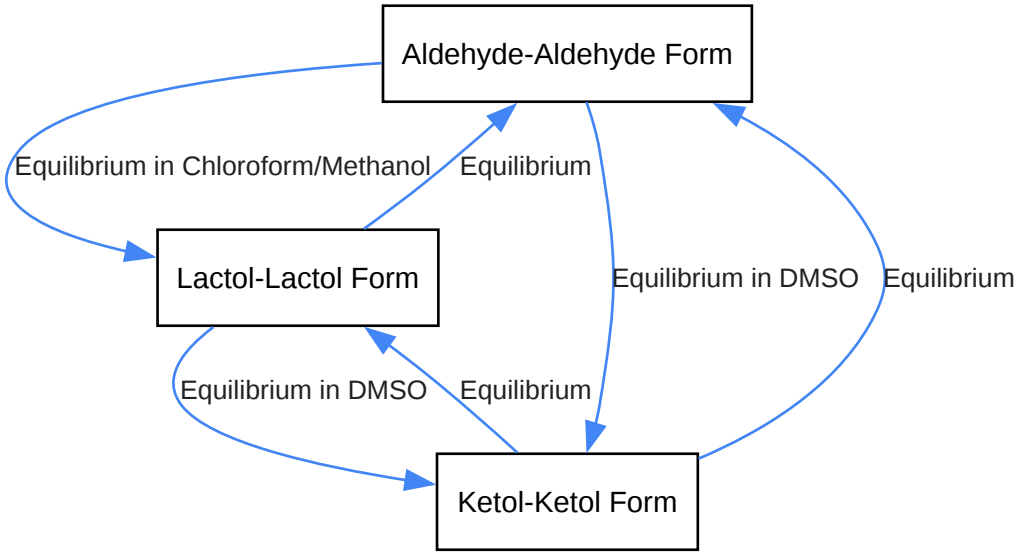

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Caption: Tautomeric equilibrium of gossypol in different solvents.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and confirm the identity of **gossypol acetic acid**, often in conjunction with a separation technique like HPLC.

Quantitative Data

Compound	Ionization Method	Key m/z Values	Reference
Gossypol	LCMS-IT-TOF (ESI-)	517 $[M-H]^-$	
Gossypol Acetic Acid	APCI-MS	Not specified	

Experimental Protocol: LC-MS Analysis

The following protocol outlines a general procedure for the analysis of **gossypol acetic acid** by Liquid Chromatography-Mass Spectrometry (LC-MS).

- Apparatus: A High-Performance Liquid Chromatography (HPLC) system coupled to a mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI).

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- Sample Preparation:
  - A solution of **gossypol acetic acid** is prepared in a suitable solvent compatible with the HPLC mobile phase.
- HPLC Conditions:
  - A suitable HPLC column (e.g., C18) is used for separation.
  - The mobile phase composition and gradient are optimized to achieve good separation of gossypol from other components.
- MS Conditions:
  - The mass spectrometer is operated in a suitable mode (e.g., negative ion mode for ESI) to detect the molecular ion of gossypol.
  - The ionization source parameters (e.g., capillary voltage, gas flow rates, temperature) are optimized for maximum sensitivity.
- Procedure:
  - The prepared sample is injected into the HPLC system.
  - The components of the sample are separated on the HPLC column.
  - The eluent from the column is introduced into the mass spectrometer.
  - Mass spectra are acquired for the separated components.
  - The identity of **gossypol acetic acid** is confirmed by its retention time and the observed mass-to-charge ratio of its molecular ion. Further structural information can be obtained from tandem MS (MS/MS) experiments.

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